

Essential Safety and Logistical Information for Handling 4'-Hydroxy-3'-methylacetophenone

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Compound of Interest

Compound Name: 4'-Hydroxy-3'-methylacetophenone

Cat. No.: B056492

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **4'-Hydroxy-3'-methylacetophenone**.

Hazard Identification and Classification

4'-Hydroxy-3'-methylacetophenone is classified as a hazardous chemical. Understanding its specific risks is the first step in safe handling.^{[1][2]}

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Signal Word: Warning^[1]

Hazard Statements:

- Harmful if swallowed.

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4'-Hydroxy-3'-methylacetophenone** is provided below.

Property	Value
Physical State	Solid (Crystals or powder)[1][3]
Appearance	White to light beige[1][4]
Melting Point	106 - 112 °C (222.8 - 233.6 °F)[3]
Boiling Point	180 °C (356 °F) @ 1 mmHg[1]
Molecular Formula	C ₉ H ₁₀ O ₂ [3][4]
Molecular Weight	150.17 g/mol [4]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **4'-Hydroxy-3'-methylacetophenone** in a laboratory setting is crucial to minimize risk.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area.[5][6]
- Keep the container tightly closed when not in use.[2][5]
- Store away from incompatible materials, such as strong oxidizing agents.[1][6]

Engineering Controls and Personal Protective Equipment (PPE)

To ensure a safe working environment, a combination of engineering controls and appropriate PPE is required.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[5]

Personal Protective Equipment (PPE):

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield.[1][2]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][2]
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., Nitrile rubber). - Lab Coat: A standard laboratory coat.	Prevents skin irritation from direct contact.[1][2] Nitrile gloves offer good resistance to a range of chemicals.
Respiratory Protection	A NIOSH-approved respirator is recommended if dust cannot be controlled by ventilation.	Protects against respiratory irritation from inhaling the powder form of the chemical.[1][2]
Footwear	Closed-toe shoes.	Provides protection against spills.

Handling and Experimental Procedures

- Before handling, ensure all necessary PPE is worn correctly.
- Avoid breathing dust.[1][2]

- Wash hands, face, and any exposed skin thoroughly after handling.[1][2][6]
- Do not eat, drink, or smoke in the work area.[1][6]
- In case of a spill, avoid generating dust. Use an inert absorbent material to clean up and place it in a suitable container for disposal.

First Aid Measures

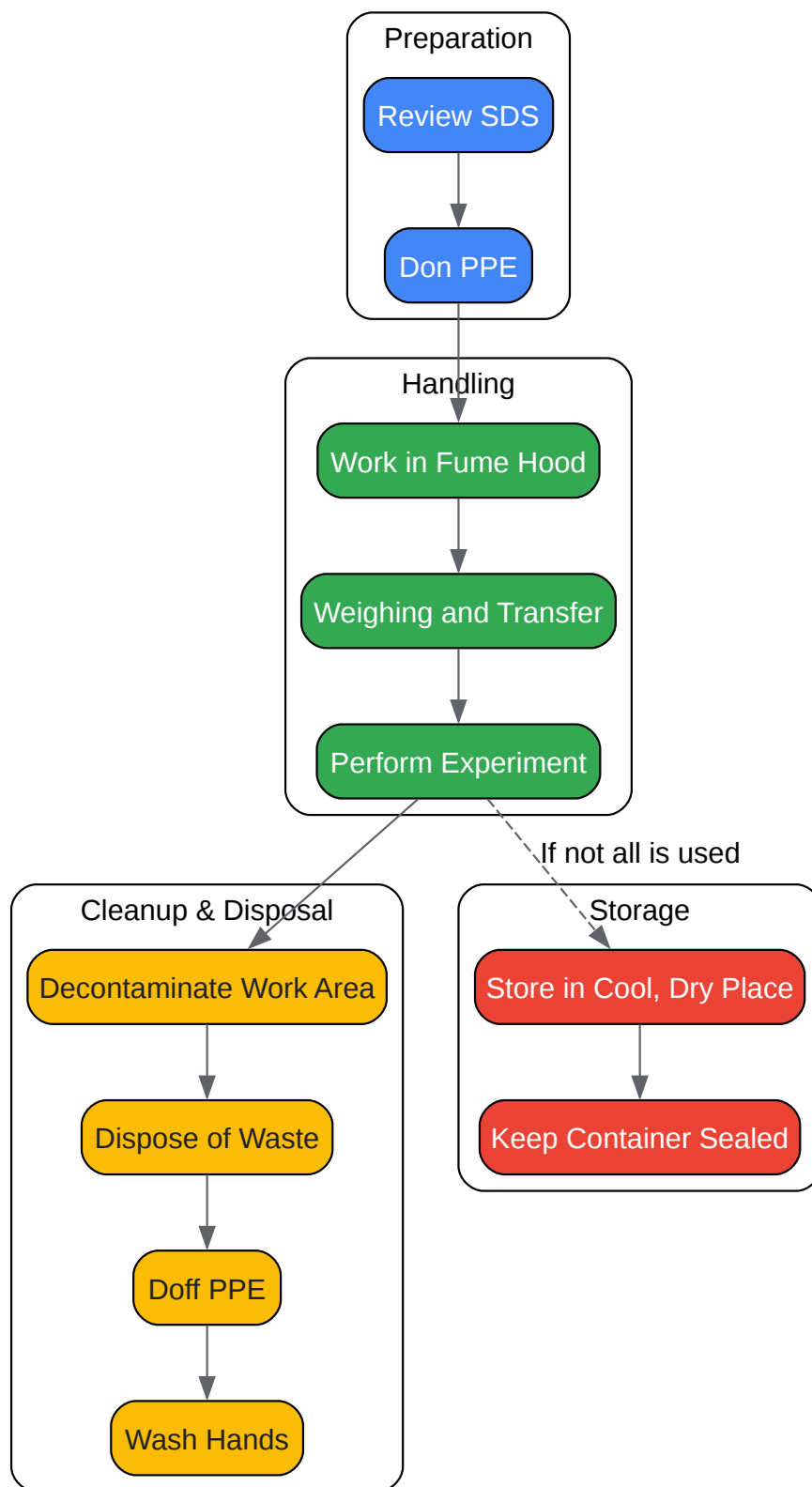
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[2]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, get medical advice.[2][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[2][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2][6]

Disposal Plan

Proper disposal of **4'-Hydroxy-3'-methylacetophenone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Dispose of the chemical waste at an approved waste disposal plant.[2][6] Follow all local, state, and federal regulations for hazardous waste disposal.
- **Contaminated Packaging:** Empty containers should be treated as hazardous waste and disposed of accordingly. Do not reuse empty containers.

Workflow for Handling 4'-Hydroxy-3'-methylacetophenone



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Caption: Workflow for the safe handling of **4'-Hydroxy-3'-methylacetophenone**.

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